

Personal protective equipment for handling 4-Benzoylphenyl methacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Benzoylphenyl methacrylate

Cat. No.: B1600103

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Safe Handling and Disposal of 4-Benzoylphenyl Methacrylate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Benzoylphenyl methacrylate** (CAS: 56467-43-7), including detailed operational and disposal plans.

Hazard Identification and Classification

4-Benzoylphenyl methacrylate is a chemical that requires careful handling due to its potential health and environmental hazards. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents several risks.

Summary of GHS Classifications:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Allergic Skin Reaction	Category 1	H317: May cause an allergic skin reaction[1]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life[1][3][4]

The primary hazards include skin, eye, and respiratory irritation, with the potential for an allergic skin reaction.[1][2] It is also classified as very toxic to aquatic life, necessitating careful handling to prevent environmental release.[3][4]

Personal Protective Equipment (PPE)

To mitigate exposure risks, the following personal protective equipment is mandatory when handling **4-Benzoylphenyl methacrylate**.

- Eye and Face Protection:
 - Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[5]
 - In situations with a high risk of splashing, a face shield should be worn in addition to safety goggles.[6]
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves.[2][5] Gloves must be inspected for integrity before use.[2][5] Use proper glove removal technique to avoid skin contact.[2] Dispose of

contaminated gloves after use in accordance with good laboratory practices and applicable laws.[2]

- Protective Clothing: Wear impervious, flame-retardant clothing and lab coats to prevent skin contact.[5] For extensive handling, chemical-resistant coveralls may be necessary.[6][7]
- Respiratory Protection:
 - Work in a well-ventilated area, preferably under a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[2][5]
 - If exposure limits are exceeded or if irritation or other symptoms are experienced, use a full-face, NIOSH-approved air-purifying respirator.[5][7]
 - For firefighting, a self-contained breathing apparatus (SCBA) is required.[2][3]
- Footwear:
 - Closed-toe shoes or chemical-resistant boots are required to protect feet from spills.[6]

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Step-by-Step Handling and Storage Protocol

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Confirm that safety showers and eyewash stations are accessible and operational.
- Handling:
 - Always handle **4-Benzoylphenyl methacrylate** in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.[5]
 - Avoid direct contact with skin and eyes.[2][5]

- Take measures to prevent the formation of dust.[2][5] If working with the solid form, use tools and techniques that do not generate dust, such as non-sparking tools.[5]
- Practice good industrial hygiene; wash hands thoroughly before breaks and at the end of the workday.[2]
- Storage:
 - Store in a tightly closed container in a dry, well-ventilated place.[2]
 - Keep in a dark place under an inert atmosphere.[2]
 - The recommended storage temperature is between 2-8°C.[2]
- In Case of Accidental Release:
 - Evacuate personnel to a safe area.[2][3]
 - Wear full PPE, including respiratory protection, during cleanup.[2][3]
 - Avoid creating dust.[2][3]
 - Prevent the substance from entering drains or sewer systems.[2][5]
 - Carefully sweep or shovel the spilled material into a suitable, closed container for disposal. [2][5]
 - Collect the spillage and arrange for disposal.[3][5]

Disposal Plan

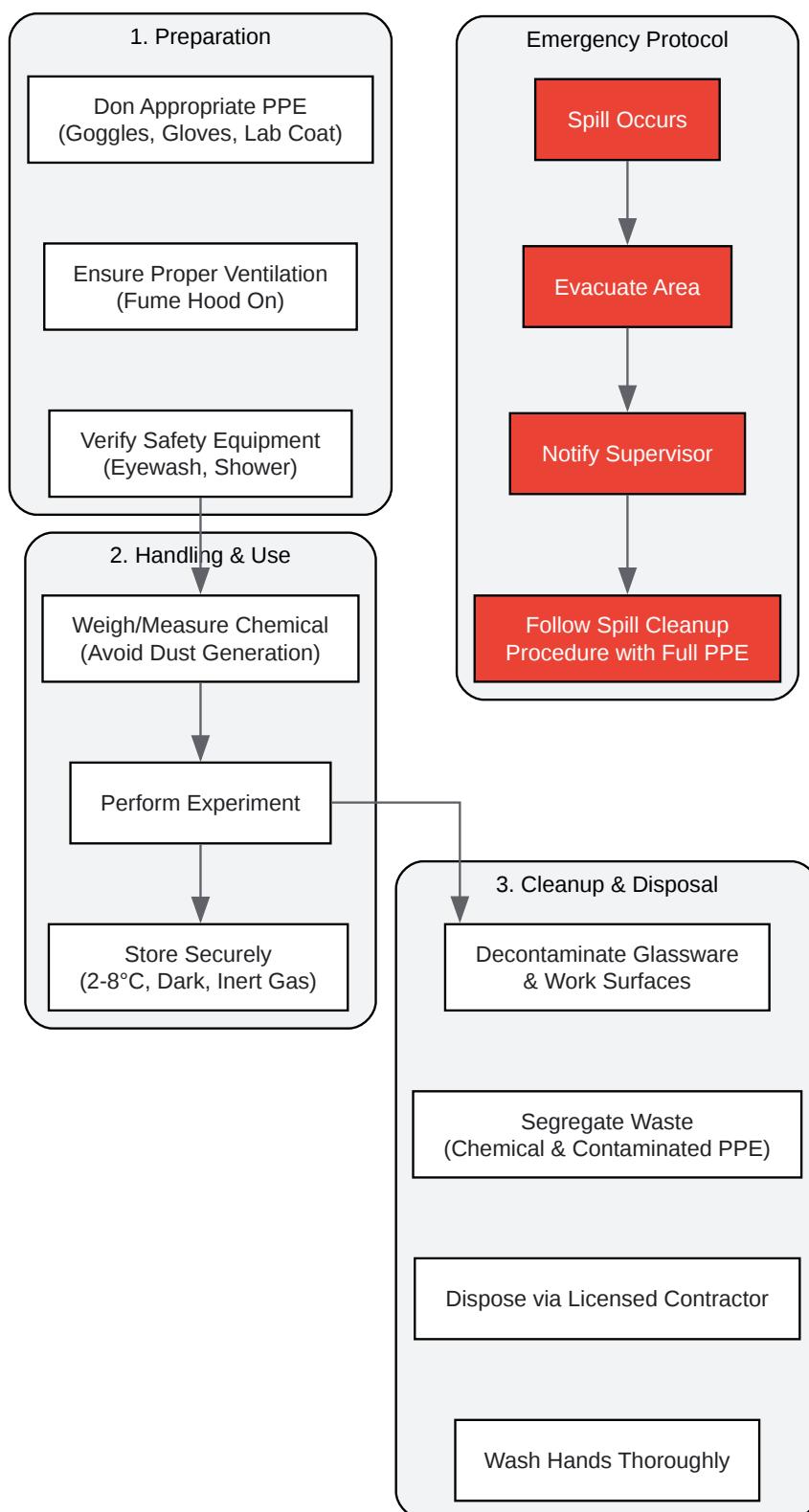
Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Disposal:
 - Dispose of surplus and non-recyclable **4-Benzoylphenyl methacrylate** through a licensed disposal company.[2]

- Do not dispose of the chemical into sewer systems or the environment.[\[5\]](#)
- Contaminated Packaging:
 - Dispose of contaminated packaging in the same manner as the unused product.[\[2\]](#)
 - Containers can be triple-rinsed (or an equivalent method) and offered for recycling or reconditioning where permissible.[\[5\]](#)

Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **4-Benzoylphenyl methacrylate** from receipt to disposal.

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Caption: Workflow for handling **4-Benzoylphenyl methacrylate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Benzoylphenyl methacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1600103#personal-protective-equipment-for-handling-4-benzoylphenyl-methacrylate]

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